

Technical Support Center: Finasteride Stability in Solution

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Compound of Interest

Compound Name: **finasteride**

Cat. No.: **B7804897**

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **finasteride**. Our goal is to help you address common stability issues to ensure the integrity and reliability of your experiments.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: Why did my **finasteride** precipitate out of my aqueous buffer solution?

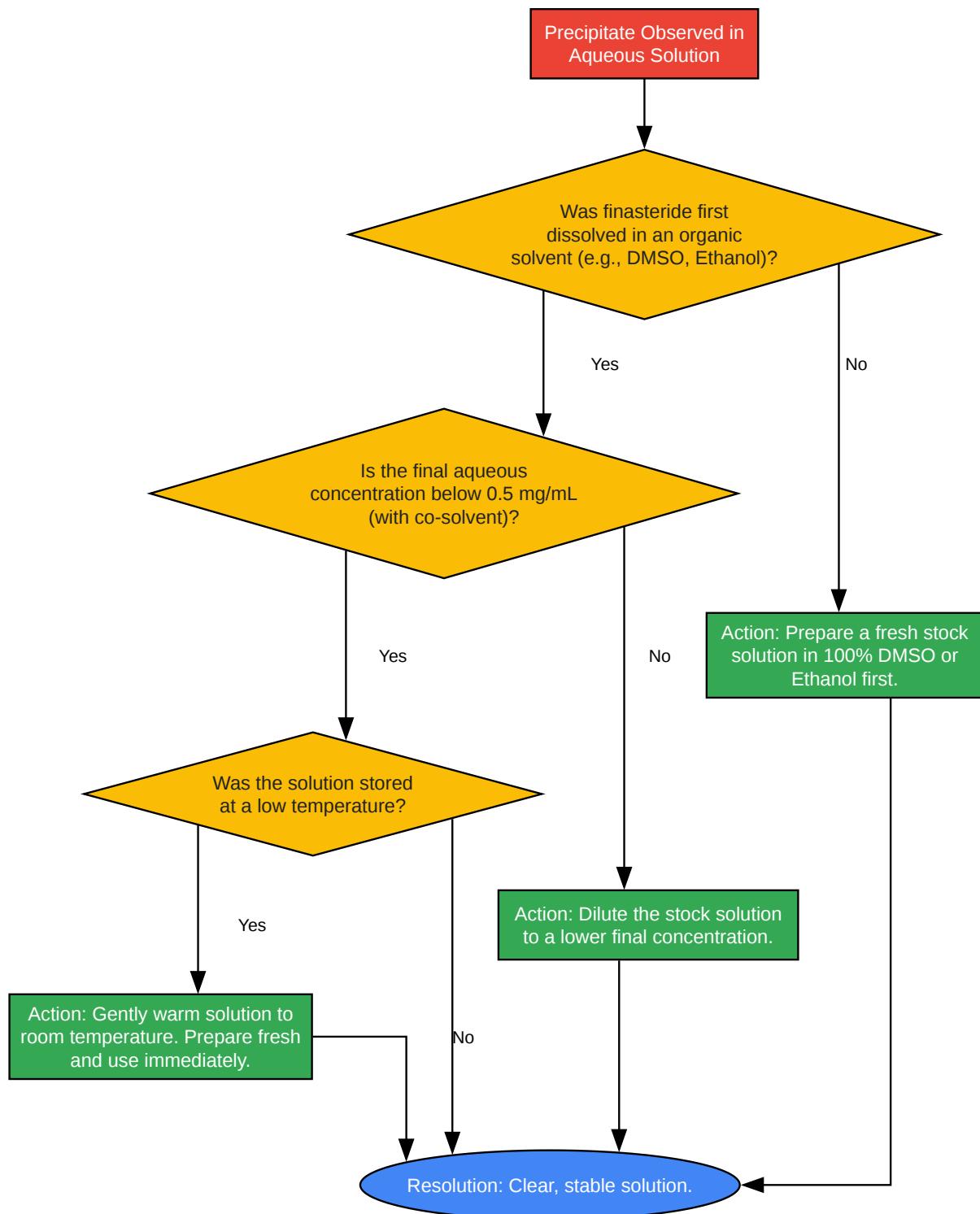
A1: **Finasteride** has very low solubility in aqueous buffers.[1][2] Precipitation upon addition to an aqueous medium is a common issue if the proper dissolution procedure is not followed. **Finasteride** is a lipophilic compound and requires an organic solvent for initial dissolution.

Troubleshooting Steps:

- Incorrect Dissolution Method: You likely added solid **finasteride** directly to the aqueous buffer. The correct method is to first dissolve **finasteride** in a suitable organic solvent such as ethanol, DMSO, or dimethylformamide (DMF) to create a concentrated stock solution.[1][2]
- Exceeding Solubility Limits: Even when using a co-solvent, the final concentration in the aqueous buffer may have exceeded its solubility limit. For a 1:1 solution of ethanol:PBS (pH 7.2), the solubility is approximately 0.5 mg/mL.[1][2]

- Low Temperature: Storing aqueous solutions at lower temperatures (e.g., 4°C) can decrease the solubility of **finasteride**, leading to precipitation.

Solution Workflow:

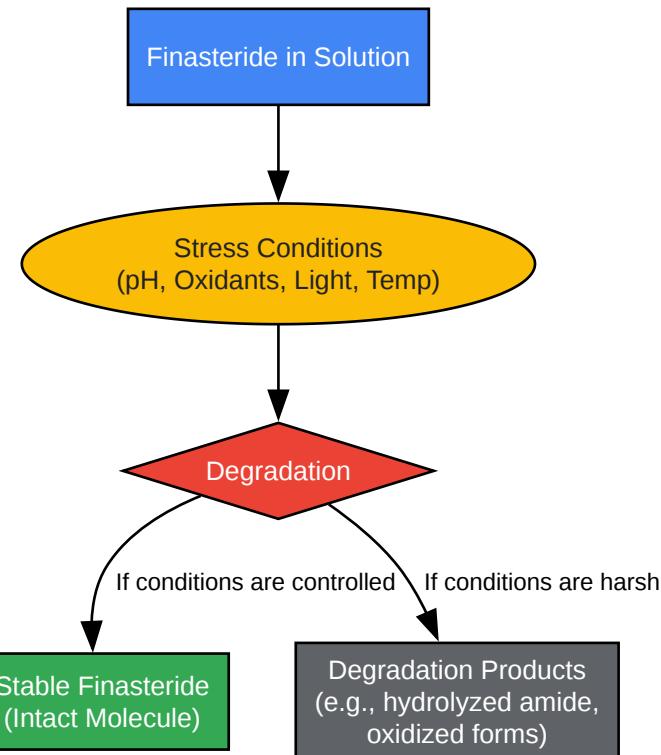


Stock Solution Preparation (e.g., 10 mM in DMSO)

1. Weigh solid finasteride in a sterile vial.
2. Add anhydrous DMSO to the desired final concentration.
3. Vortex and/or sonicate at 37°C until completely dissolved.
4. Aliquot into single-use tubes for storage at -20°C.

Aqueous Working Solution Preparation

5. Thaw one aliquot of stock solution at room temperature.
6. Prepare the desired aqueous buffer (e.g., PBS, cell media).
7. While vortexing the buffer, add the stock solution dropwise to the final concentration.
8. Use the final working solution immediately.

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References

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